

Application Notes and Protocols: Nitrate Removal from Water Using Fe-Ni Bimetallic Nanoparticles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iron;nickel

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nitrate contamination in water sources is a significant environmental and health concern, primarily arising from agricultural runoff, industrial effluents, and wastewater discharges. Elevated nitrate levels in drinking water can lead to serious health issues, such as methemoglobinemia. Bimetallic iron-nickel (Fe-Ni) nanoparticles have emerged as a promising technology for the efficient removal of nitrates from water. The addition of a secondary metal like nickel to nano zero-valent iron (nZVI) enhances its catalytic reactivity and stability, leading to faster and more effective nitrate reduction.^{[1][2][3]}

These application notes provide a comprehensive overview of the use of Fe-Ni bimetallic nanoparticles for nitrate remediation, including detailed experimental protocols for their synthesis and application, as well as a summary of key performance data from various studies.

Data Presentation

The following tables summarize the quantitative data on the performance of Fe-Ni bimetallic nanoparticles in nitrate removal under various experimental conditions.

Table 1: Effect of Fe-Ni Nanoparticle Dosage on Nitrate Removal Efficiency

Fe/Ni Dosage (g/L)	Initial Nitrate Concentration (mg/L)	Reaction Time (min)	Nitrate Removal Efficiency (%)	Reference
0.05	300	15	Not specified	[1][4]
0.1	300	15	Not specified	[1][4]
0.2	300	15	>99.8	[1][4][5]
0.3	300	15	>99.8	[1][4]
0.4	300	15	>99.8	[1][4]
4 (supported on biochar)	20	Not specified	>93	[6]

Table 2: Influence of pH on Nitrate Removal

Initial pH	Nanoparticle Concentration (g/L)	Initial Nitrate Concentration (mg/L)	Reaction Time (min)	Nitrate Removal Efficiency (%)	Reference
3 (buffered)	≥ 0.2	300	1	Complete	[1][4]
3 (initial, unbuffered)	≥ 0.2	300	15	>99.8	[1][4]
5 (initial, unbuffered)	≥ 0.2	300	15	>99.8	[1][4]
6.5 (near-neutral)	Not specified	354	Not specified	High reduction rate	[2]
10 (initial, unbuffered)	≥ 0.2	300	15	>99.8	[1][4]
Unbuffered	≥ 0.2	300	15	>99.8	[1][4]

Table 3: Reaction Kinetics and Influence of Temperature

Temperature (K)	Nanoparticle Concentration (g/L)	Initial Nitrate Concentration (mg/L)	Reaction Time for Complete Removal	Kinetic Model	Reference
303	≥ 0.2 (at acidic pH)	300	1 min	Pseudo-first-order	[1] [4] [6]

Experimental Protocols

Protocol 1: Synthesis of Fe-Ni Bimetallic Nanoparticles

This protocol describes the synthesis of Fe-Ni bimetallic nanoparticles via the sodium borohydride reduction method.[\[1\]](#)[\[4\]](#)

Materials:

- Ferric chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) or another iron salt
- Nickel nitrate ($\text{Ni}(\text{NO}_3)_2$) or another nickel salt[\[7\]](#)
- Sodium borohydride (NaBH_4)
- Sodium oleate (as a surfactant)
- Ethanol
- Deionized water
- Nitrogen gas
- Magnetic stirrer
- Beakers and other standard laboratory glassware

Procedure:

- Prepare a 0.1 M solution of the iron salt in deionized water.

- Prepare a 0.5% solution of sodium oleate in deionized water.
- In a beaker, mix the iron salt solution with the sodium oleate solution under constant stirring (e.g., 500 rpm) on a magnetic stirrer.
- After 15 minutes of mixing, add the desired amount of the nickel salt solution to the mixture. The amount of nickel added is typically a small percentage of the iron content (e.g., 5%).^[1]
- Prepare a 0.3 M solution of sodium borohydride.
- While continuously stirring the iron-nickel mixture, add the sodium borohydride solution dropwise. This step should be carried out in an oxygen-free atmosphere, for example, by purging the reaction vessel with nitrogen gas.^[1]
- The formation of black particles indicates the synthesis of the Fe-Ni bimetallic nanoparticles.
- Continue stirring for an additional 10 minutes after the complete addition of the sodium borohydride solution to ensure the reaction is complete.^[1]
- Separate the synthesized nanoparticles from the solution, for instance, by centrifugation.
- Wash the nanoparticles with distilled water and then with ethanol to remove any unreacted reagents and byproducts.^[7]
- Dry the nanoparticles for further use.

Protocol 2: Nitrate Removal from Water

This protocol outlines the procedure for conducting batch experiments to evaluate the nitrate removal efficiency of the synthesized Fe-Ni bimetallic nanoparticles.^{[1][4]}

Materials:

- Synthesized Fe-Ni bimetallic nanoparticles
- Potassium nitrate (KNO_3) or sodium nitrate (NaNO_3)
- Deionized water

- Mechanical shaker or stirrer
- pH meter
- Syringes and filters (e.g., 0.45 µm)
- Ion chromatograph or a UV-Vis spectrophotometer for nitrate analysis

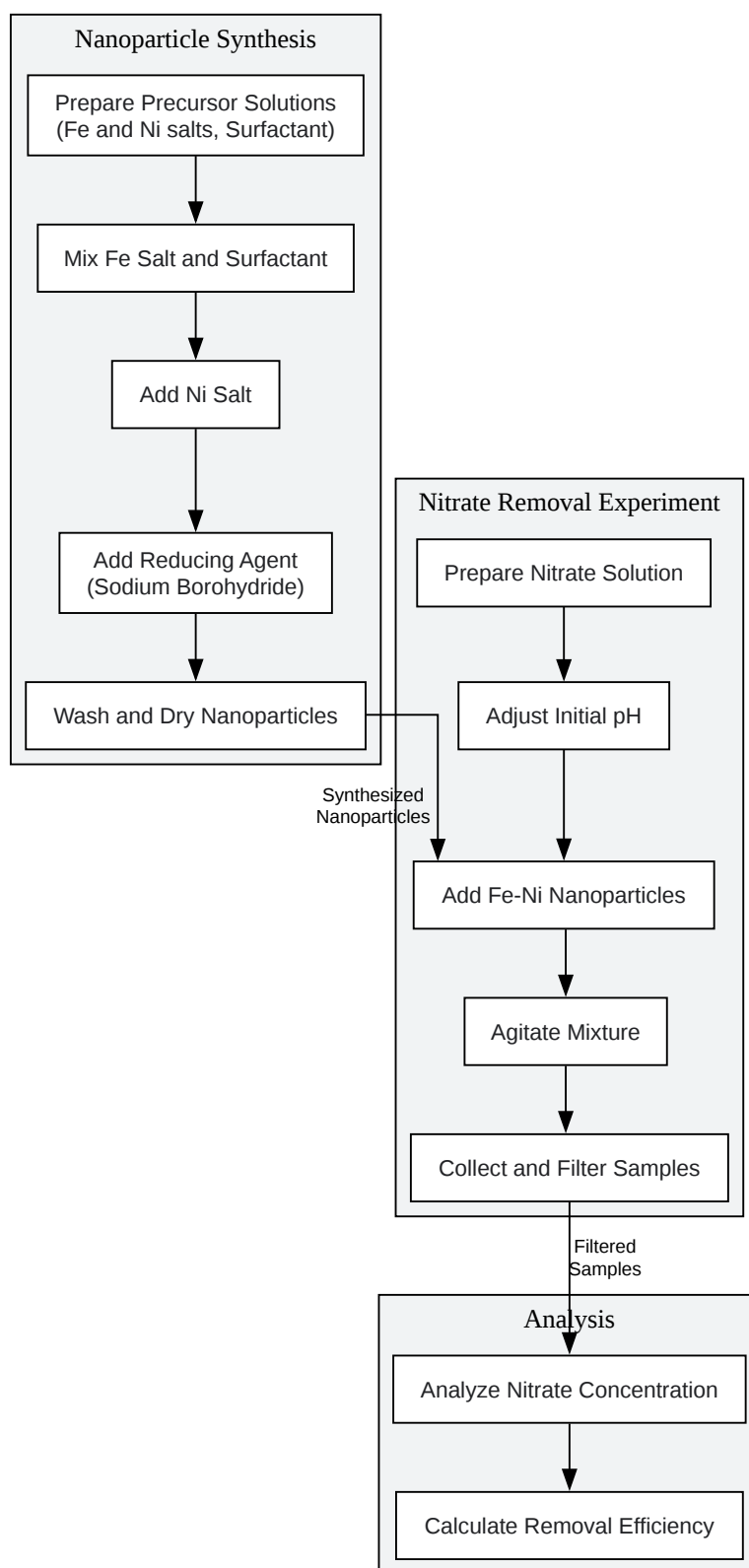
Procedure:

- Prepare a stock solution of nitrate of a known concentration (e.g., 1000 mg/L) by dissolving a precise amount of KNO₃ or NaNO₃ in deionized water.
- Prepare the desired initial concentration of the nitrate solution for the experiment (e.g., 300 mg/L) by diluting the stock solution.[\[1\]](#)[\[4\]](#)
- Adjust the initial pH of the nitrate solution to the desired value using dilute acid (e.g., HCl) or base (e.g., NaOH).
- Add a specific dosage of the Fe-Ni bimetallic nanoparticles (e.g., 0.2 g/L) to a known volume of the nitrate solution in a reaction vessel.[\[1\]](#)[\[4\]](#)
- Immediately start agitating the mixture using a mechanical shaker or stirrer at a constant speed to ensure the nanoparticles remain suspended.
- At predetermined time intervals (e.g., 0, 5, 10, 15, 30, 60 minutes), withdraw samples from the reaction vessel.
- Immediately filter the collected samples to remove the nanoparticles.
- Analyze the filtrate for the remaining nitrate concentration using a suitable analytical method. Ion chromatography is a common and accurate method.[\[8\]](#) Alternatively, UV-Vis spectrophotometry can be used.
- Calculate the nitrate removal efficiency at each time point using the following formula:
Removal Efficiency (%) = $[(C_0 - C_t) / C_0] \times 100$ Where:
 - C₀ is the initial nitrate concentration.

- C_t is the nitrate concentration at time t .

Visualizations

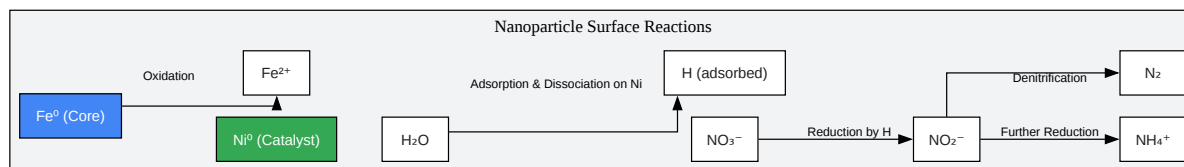
Experimental Workflow



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Caption: Experimental workflow for nitrate removal using Fe-Ni nanoparticles.

Proposed Mechanism of Nitrate Reduction



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Caption: Proposed mechanism of nitrate reduction by Fe-Ni nanoparticles.

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References

- 1. Synthesis of Fe/Ni Bimetallic Nanoparticles and Application to the Catalytic Removal of Nitrates from Water [mdpi.com]
- 2. Reduction of nitrate by bimetallic Fe/Ni nanoparticles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. eng.uwo.ca [eng.uwo.ca]
- 4. scimatic.org [scimatic.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Recent advances in synthesis and characterization of iron–nickel bimetallic nanoparticles and their applications as photo-catalyst and fuel additive - RSC Advances (RSC Publishing) DOI:10.1039/D3RA04293F [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]

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